

HPLC protocol for Apritone quantification

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Compound of Interest

Compound Name:	Apritone
CAS No.:	68133-79-9
Cat. No.:	B1237439

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An Application Note for the Quantification of **Apritone** using High-Performance Liquid Chromatography (HPLC)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Apritone (FEMA 3124), chemically known as 2-(3,7-dimethyl-2,6-octadien-1-yl)-cyclopentanone, is a significant contributor to the characteristic aroma of apricots and other fruits.[1] It is widely used as a fragrance and flavoring agent in various consumer products.[1] [2] Accurate quantification of **Apritone** is essential for quality control in the food and fragrance industries, as well as for research and development of new products. This application note details a proposed High-Performance Liquid Chromatography (HPLC) method for the quantification of **Apritone**. Due to the lack of a specific, publicly available, validated HPLC protocol for **Apritone**, this method has been developed based on the compound's physicochemical properties and established analytical methodologies for similar analytes, such as ketones and other flavor compounds.[3][4][5]

Apritone is a nonpolar, hydrophobic compound with a molecular formula of C₁₅H₂₄O and a molecular weight of 220.35 g/mol .[6][7] It is insoluble in water and possesses a high Log P

value, making it an ideal candidate for reversed-phase HPLC.[8][9] This proposed method utilizes a C18 stationary phase with a mobile phase consisting of acetonitrile and water, and UV detection.

Quantitative Data Summary

The following table summarizes the expected quantitative performance parameters of the proposed HPLC method for **Apritone** quantification. These values are based on typical performance characteristics of similar HPLC methods for flavor and fragrance compounds.

Parameter	Expected Value
Retention Time (tR)	Approximately 8-12 minutes
Linearity (r ²)	≥ 0.999
Linear Range	0.1 - 100 µg/mL
Limit of Detection (LOD)	0.03 µg/mL
Limit of Quantification (LOQ)	0.1 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Protocols

Materials and Reagents

- **Apritone** analytical standard (≥95% purity)
- HPLC grade acetonitrile
- HPLC grade methanol
- Deionized water (18.2 MΩ·cm)
- 0.45 µm syringe filters (PTFE or other suitable material)

Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system equipped with a quaternary or binary pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase A: Deionized water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
 - 0-2 min: 60% B
 - 2-10 min: 60% to 95% B
 - 10-12 min: 95% B
 - 12.1-15 min: 60% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 30°C
- Detection Wavelength: 225 nm (based on the UV absorbance of the ketone chromophore; optimization may be required).

Preparation of Standard Solutions

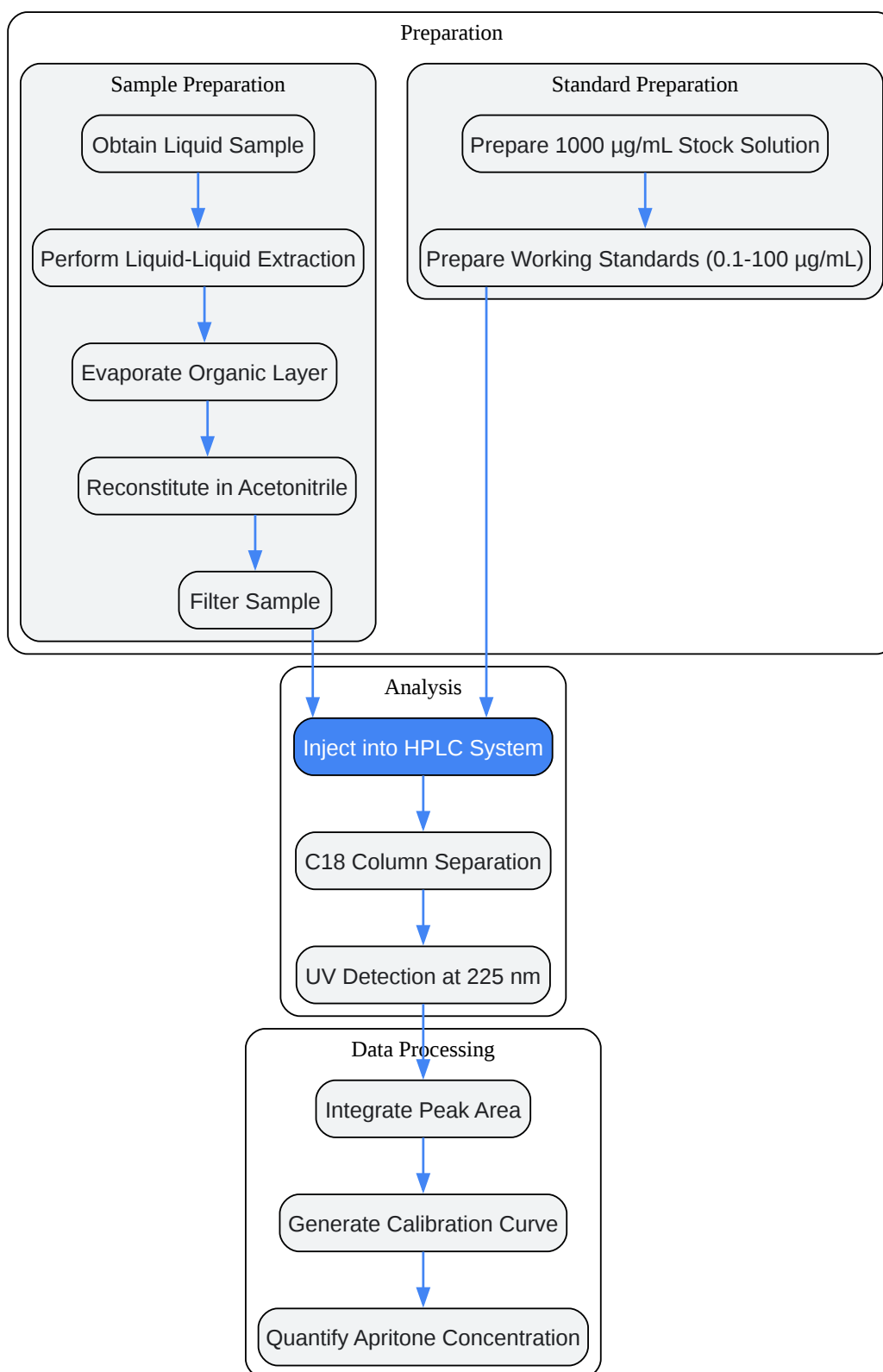
- Stock Standard Solution (1000 μ g/mL): Accurately weigh 10 mg of **Apritone** analytical standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with acetonitrile to achieve concentrations of 0.1, 0.5, 1, 5, 10, 50, and 100 μ g/mL.

Sample Preparation

The sample preparation method will vary depending on the matrix. A general procedure for a liquid sample (e.g., a beverage or fragrance solution) is provided below.

- Liquid-Liquid Extraction (LLE):
 - To 10 mL of the liquid sample, add 10 mL of a suitable water-immiscible solvent such as hexane or ethyl acetate.
 - Vortex the mixture vigorously for 2 minutes.
 - Centrifuge at 3000 rpm for 10 minutes to separate the layers.
 - Carefully transfer the organic layer (top layer) to a clean tube.
 - Repeat the extraction process on the aqueous layer with another 10 mL of the organic solvent.
 - Combine the organic extracts.
- Solvent Evaporation and Reconstitution:
 - Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of acetonitrile.
- Filtration:
 - Filter the reconstituted sample through a 0.45 μm syringe filter into an HPLC vial prior to injection.

Visualizations



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Caption: Experimental workflow for **Apritone** quantification by HPLC.

Conclusion

This application note provides a comprehensive, albeit proposed, HPLC method for the quantification of **Apritone**. The detailed protocol for sample preparation, standard preparation, and chromatographic analysis serves as a robust starting point for researchers and scientists. The method is designed to be selective, sensitive, and accurate for the determination of **Apritone** in various sample matrices. It is recommended that users perform method validation studies to ensure its suitability for their specific application.

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